

Application Notes and Protocols: Tomatine as an Immunological Adjuvant in Vaccines

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Compound of Interest

Compound Name: Tomatine

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Introduction

Tomatine, a glycoalkaloid derived from wild tomatoes (*Lycopersicon pimpinellifolium*), has emerged as a potent immunological adjuvant capable of enhancing both cellular and humoral immune responses to a variety of vaccine antigens.^{[1][2]} Its unique properties make it a compelling candidate for use in subunit, peptide, and mRNA-based vaccines, particularly those targeting infectious diseases and cancer, where a robust cell-mediated immunity is crucial for protection.^{[2][3]}

These application notes provide a comprehensive overview of the use of **tomatine** as a vaccine adjuvant, including its mechanism of action, formulation protocols, and methods for evaluating its immunological effects.

Mechanism of Action

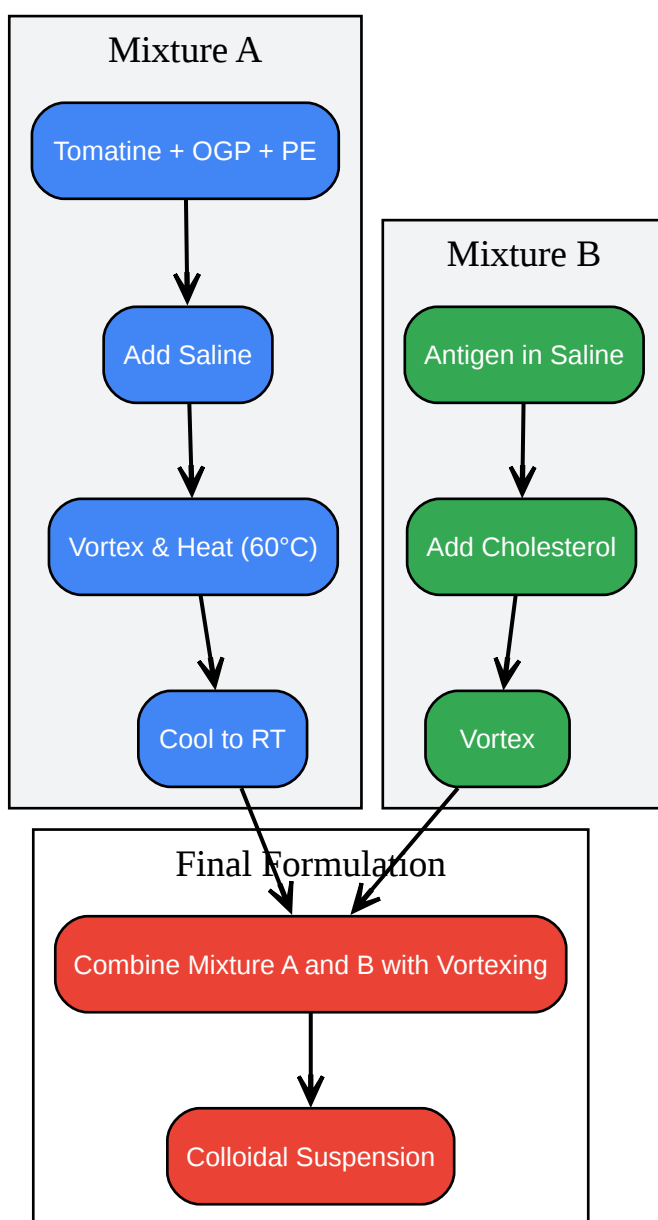
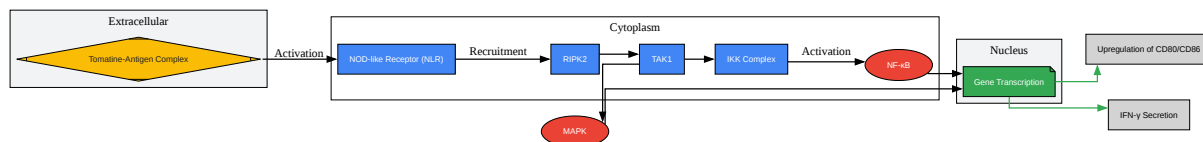
Tomatine's adjuvant activity is attributed to its ability to facilitate the delivery of soluble protein antigens into the Major Histocompatibility Complex (MHC) class I processing pathway, a critical step for the induction of cytotoxic T lymphocyte (CTL) responses.^{[1][2]} This is a significant advantage over traditional adjuvants like alum, which primarily stimulate humoral immunity.^[1]

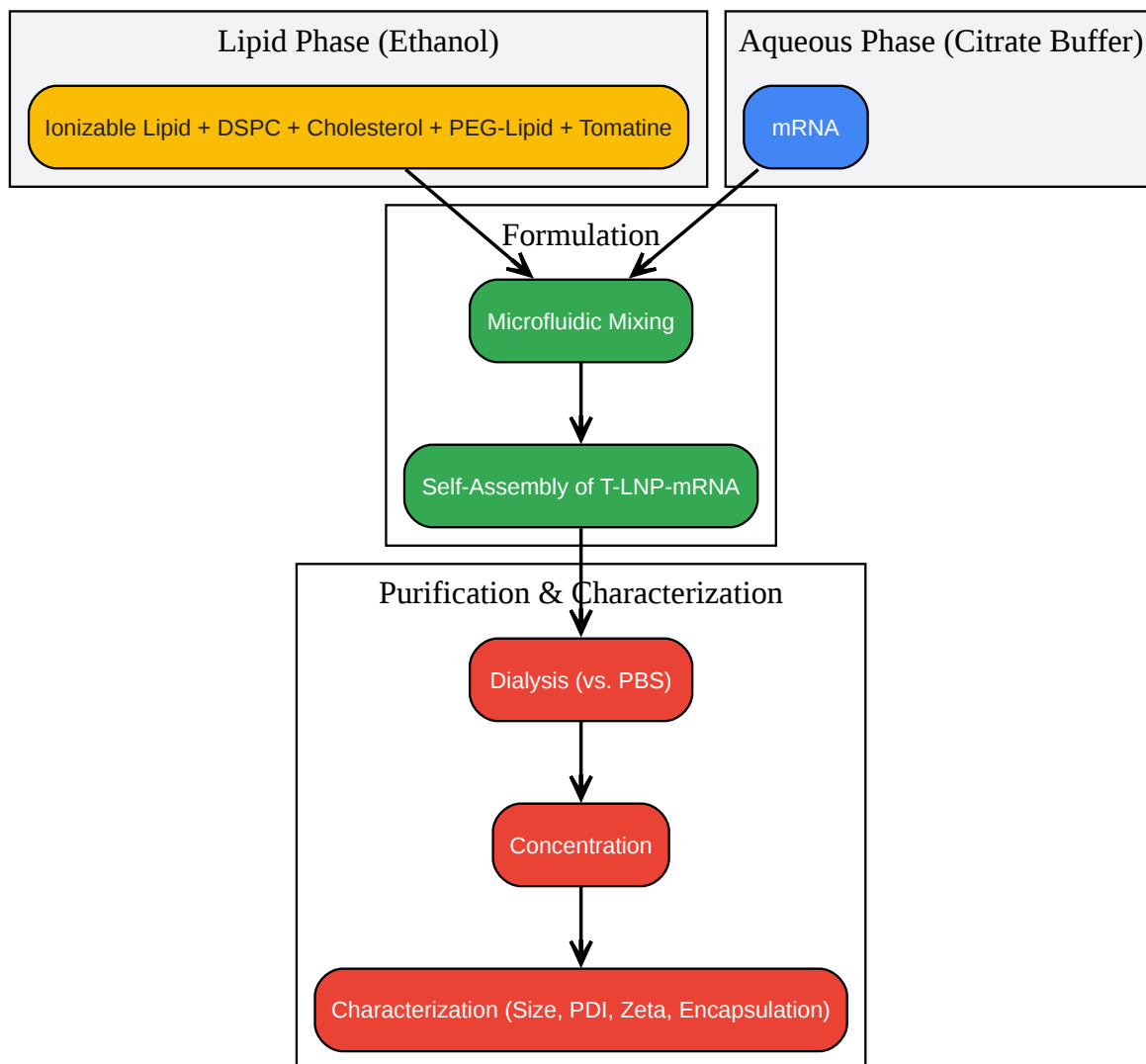
The proposed mechanism of action involves the following key steps:

- **Antigen Delivery and Cross-Presentation:** **Tomatine**, formulated with cholesterol and other lipids, forms a colloidal suspension of solid-state aggregates that encapsulate the antigen.[1] These particles are taken up by antigen-presenting cells (APCs), such as dendritic cells (DCs). The formulation is thought to disrupt endosomal membranes, allowing the antigen to escape into the cytoplasm for processing and presentation on MHC class I molecules, a process known as cross-presentation.
- **Activation of Innate Immunity:** **Tomatine** has been shown to activate the nucleotide-binding oligomerization domain (NOD)-like receptor (NLR) pathway in dendritic cells.[4] This activation leads to the upregulation of co-stimulatory molecules CD80 and CD86 and the secretion of pro-inflammatory cytokines, notably Interferon-gamma (IFN-γ).[2][4]
- **T-Cell Co-stimulation:** The upregulation of CD80 and CD86 on the surface of APCs provides the necessary co-stimulatory signals for the activation of naive CD8+ T cells that recognize the antigen presented on MHC class I molecules.[2] This dual signaling (TCR engagement and co-stimulation) is essential for robust T-cell proliferation and differentiation into effector CTLs.

Signaling Pathway

The activation of the NOD-like receptor pathway by **tomatine** in dendritic cells is a key event in its adjuvant effect. While the precise NLR sensor for **tomatine** is yet to be fully elucidated, the downstream signaling cascade is believed to follow the canonical NOD1/NOD2 pathway.





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